

An In-depth Technical Guide on Methyl Nipecotate Hydrochloride

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Compound of Interest

Compound Name: Methyl Piperidine-3-carboxylate
Hydrochloride

Cat. No.: B1355762

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This guide provides essential physicochemical data for methyl nipecotate hydrochloride, a compound of interest to researchers and professionals in the fields of chemistry and drug development. The following sections detail its molecular formula and weight, presented in a clear, tabular format for ease of reference.

Core Molecular Data

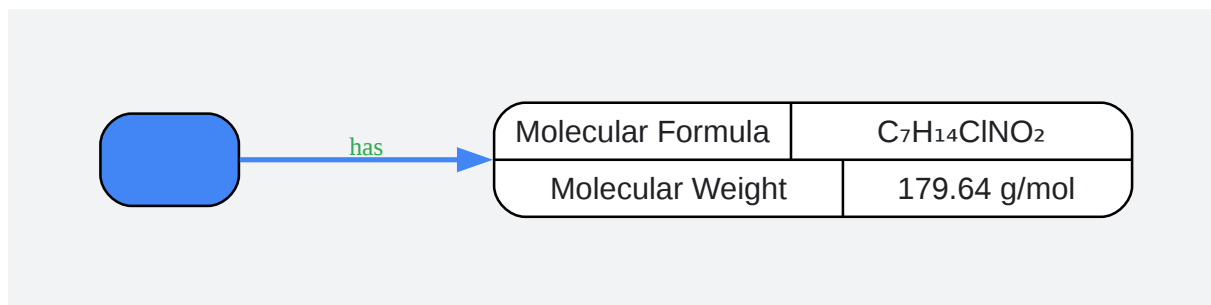
The fundamental molecular properties of (R)-Methyl Nipecotate Hydrochloride have been determined and are summarized below.

Property	Value	Source
Molecular Formula	C ₇ H ₁₄ ClNO ₂	[1]
Molecular Weight	179.64 g/mol	[1]

It is important to distinguish the hydrochloride salt from its free base form, (R)-methyl nipecotate, which has a molecular formula of C₇H₁₃NO₂ and a molecular weight of 143.18 g/mol .[2]

Visualization of Molecular Properties

To illustrate the relationship between the compound and its core attributes, the following diagram is provided.



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Core properties of (R)-Methyl Nipecotate Hydrochloride.

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References

- 1. Methyl (R)-Nipecotate HCl [m.chemicalbook.com]
- 2. scbt.com [scbt.com]
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